

Application Notes & Protocols for Ammonium Nonanoate

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Compound Focus: Ammonium nonanoate

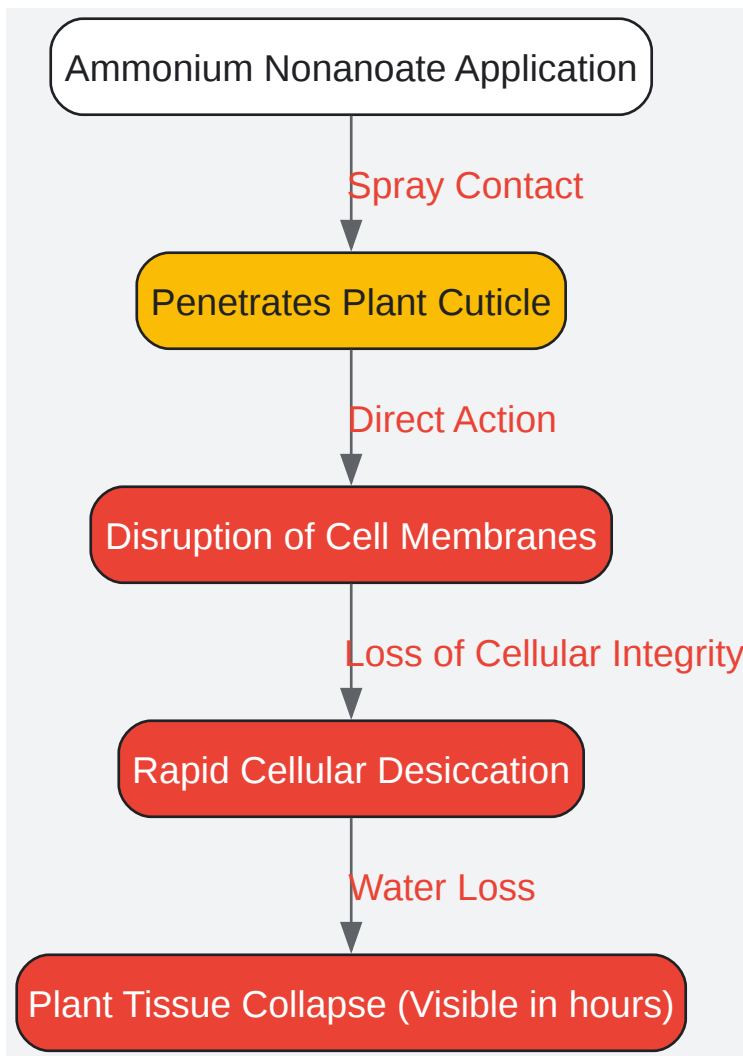
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1. Chemical Profile & Mechanism of Action Ammonium nonanoate (ammonium pelargonate) is a broad-spectrum, non-selective contact herbicide derived from natural fatty acids found in various plants and animals [1] [2]. It is classified as a "natural origin" substance and is **OMRI Listed**, making it approved for use in organic production systems [1] [3] [4].

Its mechanism of action is purely contact-based. Upon application, it rapidly disrupts the plant cell membranes and causes cellular desiccation and death [1] [5]. Being a contact herbicide, it **does not translocate** to the root system and has **no residual soil activity**, breaking down typically within a few days [1] [4] [5]. The following diagram illustrates its pathway from application to plant cell action.



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2. Summary of Application Rates and Efficacy

The tables below consolidate quantitative data on application rates from available product guides and research publications.

Table 1: Commercial Product Application Guidelines (Based on 40% a.i. Concentrate) [3] [4]

Application Scenario	Recommended Rate per Gallon of Water	Estimated Coverage (sq ft)	Key Target Weeds & Notes
Standard/Broadcast Spray	8 - 19 fl oz	500 - 1,000 sq ft	General weed control for grasses and broadleaf weeds [3].
"Catch-All" Spot Spray	16 fl oz	Varies with infestation	A recommended mid-range rate for general weed control [4].
High-Performance Burndown	19 fl oz	Up to 1,000 sq ft	For tougher weeds or longer control (up to 4+ weeks) [3].

Table 2: Research-Based Application Rates for Specific Crops

Crop Context	Active Ingredient (a.i.) Concentration	Volume & Frequency	Reported Efficacy & Key Findings
Pumpkin (Field Study)	5% v/v (20 and 30 DAP*)	Applied at 20 and 30 days after planting (DAP).	88-98% weed suppression; Significantly higher yield and water use efficiency vs. untreated control [6].
Organic Vidalia Onion	4% to 10% v/v	Applied with tine-weeder cultivation.	Higher rates (8-10%) controlled specific weeds but did not consistently protect yields; no advantage over cultivation alone was found [7].
General Weed Populations	7.2 to 10.8 kg·ha ⁻¹ a.i.	Tested at volumes from 164 to 1308 L·ha ⁻¹ .	Efficacy is influenced by both application rate and spray volume; research is focused on pre-food crop registration [7].

*DAP = Days After Planting

3. Detailed Experimental Application Protocol

This protocol outlines a standardized method for applying **ammonium nonanoate** in a research setting, based on the gathered data.

Objective: To evaluate the efficacy of **ammonium nonanoate** on post-emergent weed control under controlled conditions.

Materials:

- **Ammonium nonanoate** concentrate (e.g., 40% a.i.)
- Calibrated sprayer (e.g., backpack, CO₂-pressurized with flat-fan nozzle)
- Digital scale or graduated cylinders
- Deionized water
- Personal Protective Equipment (PPE): Gloves, protective eyewear, and long-sleeved clothing [1].

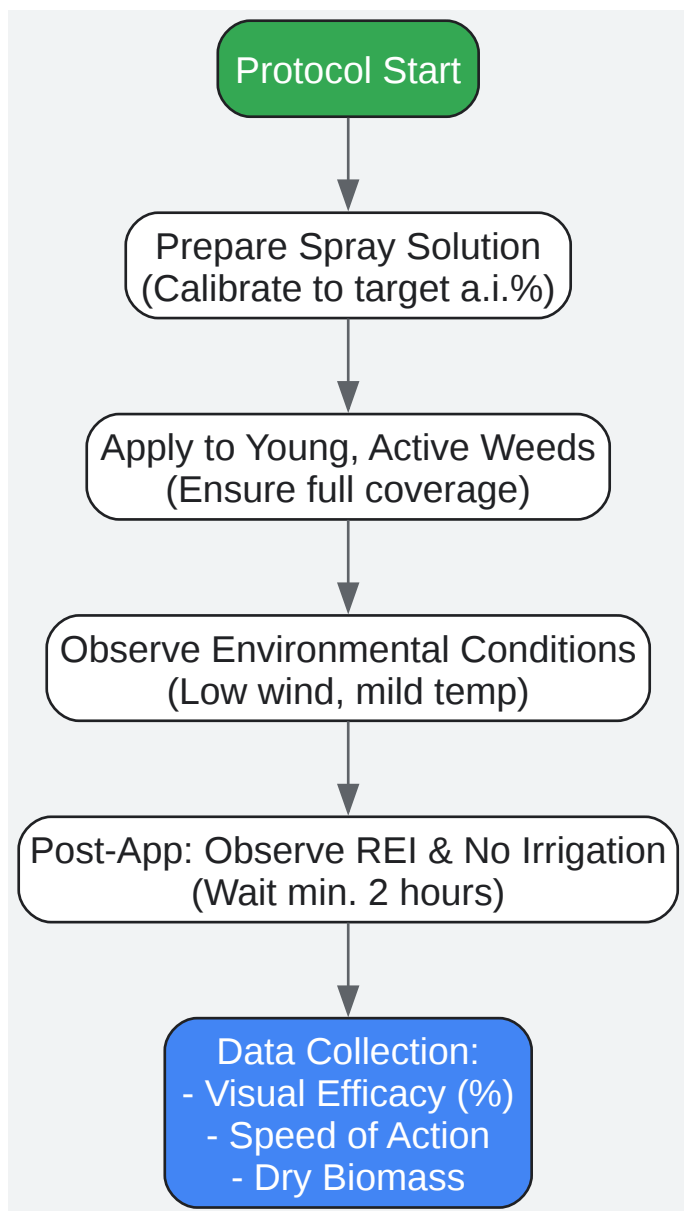
Methodology:

- **Solution Preparation:** Prepare the spray solution on a v/v (volume/volume) basis. For example, to achieve a 6% v/v a.i. solution from a 40% concentrate, add **150 ml of concentrate** to **850 ml of water** (Total Volume: 1 L). Always shake the concentrate well before use [3].
- **Application:** Apply the solution using a calibrated sprayer that ensures uniform and complete coverage of all above-ground plant parts. The spray should wet the leaves until just before runoff.
- **Timing:** Apply to actively growing, young weeds (typically 1-4 leaf stage) for maximum efficacy, as established plants with extensive root systems are less controlled [8].
- **Environmental Conditions:** Apply during periods of mild temperature and low wind to minimize drift and potential rapid evaporation, which can reduce efficacy. The product works fastest in warm, sunny weather but is effective in cooler climates [4].
- **Post-Application:** Do not irrigate for at least **2 hours** after application to allow the herbicide to dry and become rainfast [4]. The restricted entry interval (REI) is typically **4-24 hours**; check the specific product label [3] [8].

Data Collection & Analysis:

- **Visual Assessment:** Document weed control efficacy (on a scale of 0% [no effect] to 100% [complete control]) at 1, 3, 7, and 14 days after treatment (DAT). Note the initial speed of burn (often visible within hours).
- **Phytotoxicity:** Record any symptoms of phytotoxicity on non-target plants if applicable.
- **Biomass Measurement:** At the end of the trial (e.g., 21 DAT), harvest the above-ground biomass from treated and control plots, dry, and weigh to determine the dry biomass reduction.

The workflow for this experimental protocol is summarized in the following diagram.



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4. Critical Considerations for Researchers

- **Spectrum of Control: Ammonium nonanoate** is a **non-selective herbicide**; it will injure or kill any green plant tissue it contacts, including crops and desirable vegetation [4] [8]. Use directed sprays or shield applications in mixed plantings.
- **Limitations on Perennial Weeds:** As a contact-only herbicide, it primarily burns down the top growth. Perennial weeds with established root or rhizome systems often regrow, requiring repeated applications [1] [8].
- **Lack of Soil Residual Activity:** It provides no pre-emergent control of weed seeds. It only affects emerged weeds at the time of application [4].

- **Toxicity and Safety:** It is considered **non-toxic to birds and mammals** and has a **low risk of groundwater contamination** due to rapid biodegradation [1] [5]. However, it can be a moderate eye and skin irritant upon direct contact, so appropriate PPE is mandatory [3].

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